

Comparative Guide to AF3485 [ANGPTL4] Antibody and Alternatives

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Compound of Interest		
Compound Name:	AF3485	
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For researchers in cellular metabolism, oncology, and vascular biology, selecting the appropriate antibody is paramount for generating reliable and reproducible data. This guide provides a comprehensive review of the **AF3485** antibody, which targets the Angiopoietin-like protein 4 (ANGPTL4), and compares its performance with other commercially available alternatives. This analysis is based on manufacturer-provided data and findings from peer-reviewed scientific literature.

AF3485 [ANGPTL4] Antibody: An Overview

The **AF3485**, available from R&D Systems (a Bio-Techne brand), is a polyclonal antibody raised in goats. It is an antigen affinity-purified IgG designed to detect human and primate ANGPTL4.[1][2] This antibody has been validated for use in several key applications, including Western Blot (WB), ELISA, and Simple Western.[1][3]

Target: Angiopoietin-like Protein 4 (ANGPTL4) Host Species: Goat Clonality: Polyclonal Purification: Antigen Affinity-Purified

Performance Comparison of ANGPTL4 Antibodies

Direct user reviews for the **AF3485** antibody are not readily available on vendor websites.[1] However, its extensive citation in over 15 peer-reviewed publications provides a strong indication of its utility and acceptance within the research community. This guide presents a comparison of **AF3485** with several alternative polyclonal and monoclonal antibodies targeting ANGPTL4, focusing on their validated applications and available experimental data.



Antibody	Host/Clonality	Validated Applications	Key Features
AF3485 (R&D Systems)	Goat Polyclonal	WB, ELISA, Simple Western	High number of citations, validated for human and primate samples.[1][3]
Alternative 1 (Vendor A)	Rabbit Polyclonal	WB, IHC, IF	Broad species reactivity (Human, Mouse, Rat).
Alternative 2 (Vendor B)	Mouse Monoclonal	WB, IF	Specificity to a single epitope may provide higher consistency.
Alternative 3 (Vendor C)	Rabbit Monoclonal	WB, IHC, Flow Cytometry	Recombinant antibody, offering high lot-to-lot consistency.

Experimental Data and Protocols Western Blot (WB)

The **AF3485** antibody is recommended for Western Blotting at a concentration of 0.1 μ g/mL for recombinant human ANGPTL4 and 50 μ g/mL for lysates from human diabetic adipose tissue in Simple Western.[1] A specific band for ANGPTL4 was detected at approximately 59 kDa in human diabetic adipose lysates under reducing conditions.[1]

General Western Blot Protocol:

- Lysate Preparation: Homogenize tissue or cells in RIPA buffer supplemented with protease inhibitors. Determine protein concentration using a BCA assay.
- SDS-PAGE: Load 20-30 μg of protein per lane onto a 4-12% Bis-Tris gel and run at 150V for 1.5 hours.
- Transfer: Transfer proteins to a PVDF membrane at 100V for 1 hour.



- Blocking: Block the membrane with 5% non-fat dry milk in TBST for 1 hour at room temperature.
- Primary Antibody Incubation: Incubate the membrane with the primary antibody (e.g., AF3485 at 0.1-1 μg/mL) overnight at 4°C with gentle agitation.
- Secondary Antibody Incubation: Wash the membrane three times with TBST and incubate with an HRP-conjugated secondary antibody (e.g., anti-goat IgG) for 1 hour at room temperature.
- Detection: Wash the membrane three times with TBST and detect the signal using an enhanced chemiluminescence (ECL) substrate.

Enzyme-Linked Immunosorbent Assay (ELISA)

In a sandwich ELISA format, **AF3485** can be used as a capture antibody at a concentration of 0.2-0.8 μ g/mL, paired with a biotinylated anti-human ANGPTL4 detection antibody.[1]

General ELISA Protocol:

- Coating: Coat a 96-well plate with the capture antibody (e.g., **AF3485**) at the recommended concentration in PBS and incubate overnight at 4°C.
- Blocking: Wash the plate and block with 1% BSA in PBS for 1 hour at room temperature.
- Sample Incubation: Add standards and samples to the wells and incubate for 2 hours at room temperature.
- Detection Antibody Incubation: Wash the plate and add the biotinylated detection antibody.
 Incubate for 2 hours at room temperature.
- Streptavidin-HRP Incubation: Wash the plate and add streptavidin-HRP conjugate. Incubate for 20 minutes at room temperature.
- Substrate Development: Wash the plate and add a TMB substrate solution. Stop the reaction with a stop solution.
- Measurement: Read the absorbance at 450 nm.



Signaling Pathway and Experimental Workflow Visualization

ANGPTL4 is a secreted protein that plays a crucial role in lipid metabolism by inhibiting lipoprotein lipase (LPL). Its expression is regulated by various factors, including hypoxia and nutrient status.

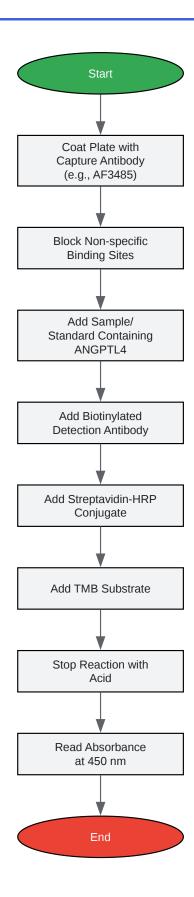


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Caption: Regulation and function of ANGPTL4 in lipid metabolism.

The following diagram illustrates a typical workflow for a sandwich ELISA, a common application for the **AF3485** antibody.





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Caption: Workflow for a sandwich ELISA to detect ANGPTL4.



Conclusion

The **AF3485** polyclonal antibody is a well-documented tool for the detection of ANGPTL4 in human and primate samples, particularly for Western Blot and ELISA applications. While direct user reviews are scarce, its frequent citation in scientific literature suggests reliable performance. For researchers requiring a monoclonal antibody for enhanced specificity and lot-to-lot consistency, several alternatives are available. The choice of antibody should be guided by the specific application, the species being studied, and a careful review of the validation data provided by the manufacturer and in independent publications.

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